

A Technical Guide to 4-Nitrobenzoic Acid-d2: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 4-Nitrobenzoic acid-d2

Cat. No.: B052234

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Nitrobenzoic acid-d2**, a deuterated form of 4-Nitrobenzoic acid. This document details its chemical properties, outlines a general synthetic approach, and explores its applications, particularly within the realms of scientific research and pharmaceutical development. Given the limited specific data for the d2 variant, information on the non-deuterated form is included for comparative purposes, serving as a proxy for potential characteristics.

Core Chemical and Physical Data

Deuterium-labeled compounds are critical tools in various scientific disciplines, offering a non-radioactive method for tracing molecular fates and serving as superior internal standards in analytical assays. The substitution of hydrogen with deuterium imparts a greater mass, which is readily distinguishable in mass spectrometry, without significantly altering the chemical reactivity of the molecule.

Property	4-Nitrobenzoic-2,6-d2 acid	4-Nitrobenzoic acid
CAS Number	117868-95-8	62-23-7
Molecular Formula	C7H3D2NO4	C7H5NO4
Molecular Weight	169.13 g/mol	167.12 g/mol
Appearance	Pale yellow solid (predicted)	Pale yellow solid. [1]
Melting Point	Not available	239-242 °C
Solubility	Not available	Soluble in ethanol, ether, and acetone; sparingly soluble in water.

Synthesis of 4-Nitrobenzoic Acid

A specific, detailed experimental protocol for the synthesis of 4-Nitrobenzoic-2,6-d2 acid is not readily available in published literature. However, a common approach to synthesizing deuterated aromatic compounds involves the use of deuterated starting materials in established synthetic routes. The synthesis of the non-deuterated 4-Nitrobenzoic acid is well-documented and typically proceeds via the oxidation of 4-nitrotoluene.

General Experimental Protocol: Oxidation of 4-Nitrotoluene

This protocol describes a general method for the synthesis of 4-Nitrobenzoic acid. The synthesis of the d2-analog would likely involve the use of a deuterated precursor.

Materials:

- 4-Nitrotoluene
- Sodium Dichromate
- Concentrated Sulfuric Acid
- Water

Procedure:

- In a round-bottom flask equipped with a mechanical stirrer, combine 4-nitrotoluene, sodium dichromate, and water.
- While stirring, slowly add concentrated sulfuric acid. The addition is exothermic and should be controlled to maintain a safe reaction temperature.
- After the addition is complete, heat the mixture to reflux for approximately 30 minutes to ensure the reaction goes to completion.
- Cool the reaction mixture and dilute it with water to precipitate the crude 4-Nitrobenzoic acid.
- Filter the crude product and wash it with water.
- For purification, the crude product can be dissolved in a dilute sodium hydroxide solution and then re-precipitated by the addition of a strong acid, such as sulfuric acid.
- The purified 4-Nitrobenzoic acid is then filtered, washed with water, and dried.

Applications in Research and Drug Development

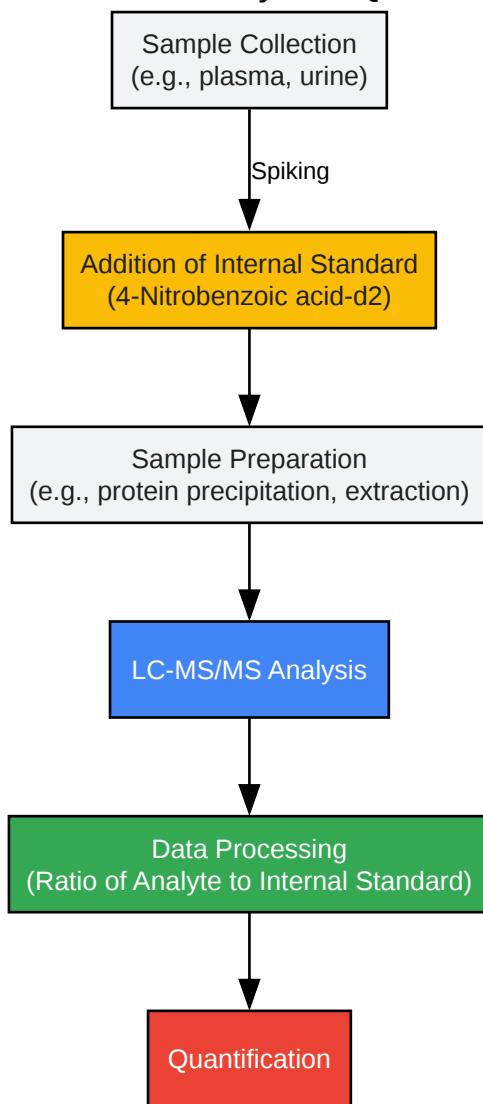
Deuterated compounds like **4-Nitrobenzoic acid-d2** are invaluable in several areas of research and drug development.

- Metabolic Studies: The deuterium label allows for the tracking of the metabolic fate of 4-Nitrobenzoic acid or derivative compounds within a biological system. By using techniques like mass spectrometry, researchers can identify and quantify metabolites, providing insights into the biotransformation pathways.
- Internal Standards: One of the most significant applications of deuterated compounds is their use as internal standards in quantitative bioanalytical assays, such as liquid chromatography-mass spectrometry (LC-MS). An ideal internal standard co-elutes with the analyte of interest and has a similar ionization efficiency but a different mass, which is precisely what a deuterated analog provides. This allows for accurate quantification by correcting for variations in sample preparation and instrument response.

Logical Workflow: Use as an Internal Standard

The following diagram illustrates the general workflow for using a deuterated compound like **4-Nitrobenzoic acid-d2** as an internal standard in a typical bioanalytical experiment.

Workflow for Bioanalytical Quantification



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Caption: General workflow for a bioanalytical assay.

Signaling Pathways

There is no specific information available in the searched results to suggest that 4-Nitrobenzoic acid or its deuterated analog directly participates in or modulates specific signaling pathways. Its primary utility in a research context, as suggested by the available information, is as a chemical intermediate and an analytical tool.

In conclusion, while specific experimental data for **4-Nitrobenzoic acid-d2** is limited, its value as a research tool can be inferred from the well-established applications of deuterated compounds in metabolic studies and as internal standards for quantitative analysis. The synthesis would likely follow established routes for its non-deuterated counterpart, utilizing appropriate deuterated starting materials. As the fields of pharmacokinetics and metabolomics continue to advance, the utility of such labeled compounds will undoubtedly remain critical for generating high-quality, reliable data.

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References

- 1. 4-Nitrobenzoic acid - Wikipedia [en.wikipedia.org]
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